

# Proper Disposal of Prednisone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Prednisone

Cat. No.: B1679067

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For: Researchers, scientists, and drug development professionals

This document provides essential safety and logistical information for the proper disposal of **prednisone** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

**Prednisone**, a synthetic glucocorticoid, is classified as a hazardous substance due to its potential reproductive toxicity and organ damage through prolonged or repeated exposure. Improper disposal can lead to environmental contamination, posing risks to aquatic life and potentially contributing to the broader issue of pharmaceutical waste in ecosystems. Therefore, it is imperative that **prednisone** waste be managed in accordance with all applicable local, regional, and national regulations.

## I. Prednisone Waste Classification and Handling

**Prednisone** and materials contaminated with it must be treated as hazardous chemical waste. This includes:

- Expired or unused pure **prednisone**
- Contaminated labware (e.g., vials, pipettes, syringes)
- Personal Protective Equipment (PPE) with significant contamination
- Spill cleanup materials

Personnel handling **prednisone** waste should always wear appropriate PPE, including gloves, a lab coat, and eye protection.

## II. Step-by-Step Disposal Procedure

- Segregation:
  - Isolate **prednisone** waste from non-hazardous waste streams.
  - Do not mix **prednisone** waste with other chemical wastes unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Containerization:
  - Use a designated, leak-proof, and clearly labeled hazardous waste container
- To cite this document: BenchChem. [Proper Disposal of Prednisone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b1679067#prednisone-proper-disposal-procedures>]

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